

3-Aminocyclohexanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Aminocyclohexanol

Cat. No.: B3135877

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **3-Aminocyclohexanol** (CAS No: 6850-39-1). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical compound safely, minimizing exposure risks and ensuring appropriate emergency responses.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Aminocyclohexanol** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO	[1][2]
Molecular Weight	115.17 g/mol	[1][2]
Appearance	Off-white to Pale Pink Solid	[3]
Melting Point	64-69 °C	[2][3]
Boiling Point	201.1 °C at 760 mmHg	[3]
Density	1.037 g/cm ³	[3]
Flash Point	75.4 °C	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Dimethyl Sulfoxide, Methanol	[3]

Hazard Identification and Classification

3-Aminocyclohexanol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Source:[1][4]

GHS Pictograms:

- Corrosion: GHS05
- Health Hazard/Hazard to the Ozone Layer: GHS07

Signal Word: Danger^[5]

Experimental Protocols for Hazard Determination

The hazard classifications are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following sections detail the methodologies for the key toxicological endpoints.

Acute Oral Toxicity (OECD Guideline 423)

The Acute Toxic Class Method is employed to assess the oral toxicity of a substance.

Principle: This method involves a stepwise procedure with the use of a small number of animals per step. The outcome of each step (mortality or survival) determines the next step, allowing for classification of the substance into a defined toxicity class.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before dosing.
- **Dosing:** The test substance is administered orally by gavage at one of the defined starting dose levels (e.g., 2000, 300, 50, or 5 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Stepwise Procedure:**
 - If mortality is observed, the test is repeated at a lower dose level.

- If no mortality occurs, the test is repeated at a higher dose level.
- This process continues until the toxicity class can be determined.

Skin Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Principle: The substance is applied to the skin of a test animal, and the resulting skin reactions are observed and graded.

Methodology:

- Test Animal: A single healthy young adult albino rabbit is typically used for the initial test.
- Preparation: The fur on the animal's back is clipped approximately 24 hours before the test.
- Application: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area of skin and covered with a gauze patch.
- Exposure: The patch is left in place for 4 hours.
- Observation: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours). The reactions are scored according to a graded scale.
- Confirmation: If the initial test does not show corrosive effects, the test is confirmed using additional animals.

Serious Eye Damage/Eye Irritation (OECD Guideline 405)

This protocol assesses the potential of a substance to cause damage to the eye.

Principle: The test substance is applied to the eye of an animal, and the effects on the cornea, iris, and conjunctiva are observed and scored.

Methodology:

- **Test Animal:** A single healthy young adult albino rabbit is used for the initial test.
- **Application:** A small amount of the substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of corneal opacity, iritis, and conjunctival redness and swelling are scored.
- **Reversibility:** The observation period may be extended up to 21 days to determine the reversibility of the effects.
- **Confirmation:** If the initial test does not show severe or corrosive effects, the response is confirmed in additional animals.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **3-Aminocyclohexanol** to prevent exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this compound:

- **Eye/Face Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:**
 - **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
 - **Body Protection:** A lab coat and, if necessary, additional protective clothing to prevent skin contact.
- **Respiratory Protection:** In case of insufficient ventilation or the potential for dust or aerosol formation, a NIOSH-approved respirator should be used.

Safe Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)

- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.[3]
- Use non-sparking tools to prevent ignition.[3]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the work area.[4]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Store away from heat and sources of ignition.[7]

Spills and Accidental Release

In the event of a spill, follow these procedures:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[3]
- Wear appropriate PPE.
- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[4]
- Prevent the spill from entering drains or waterways.[3]

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[3\]](#)

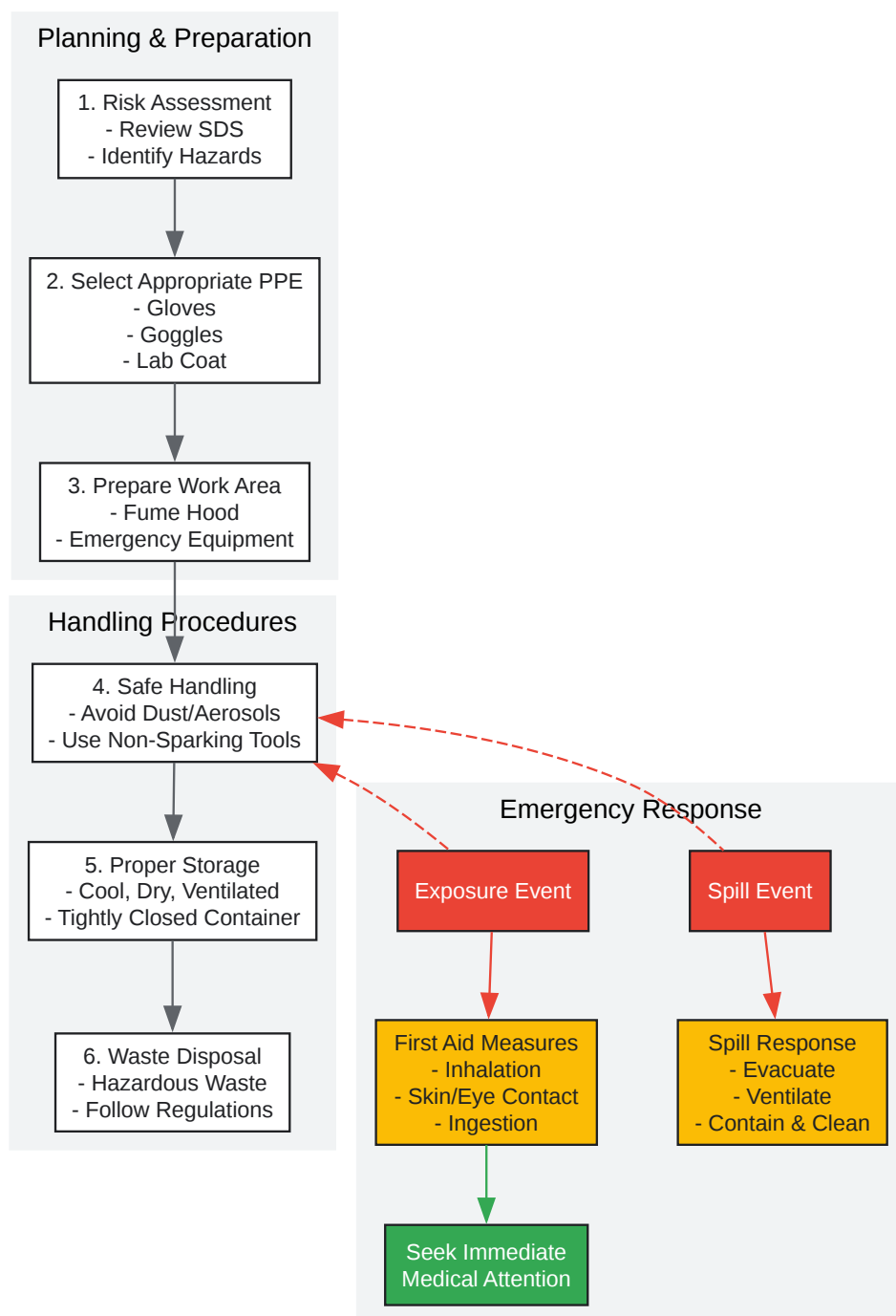
Disposal Considerations

- Dispose of this chemical and its container in accordance with local, regional, and national regulations.[\[4\]](#)
- Waste should be treated as hazardous.[\[6\]](#)
- Do not allow the chemical to enter drains or the environment.[\[3\]](#)

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for handling **3-Aminocyclohexanol**, from risk assessment to emergency response.

3-Aminocyclohexanol: Safe Handling and Emergency Response Workflow

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